

# Propargyl-PEG12-OH safety data sheet and handling

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## Compound of Interest

Compound Name: *Propargyl-PEG12-OH*

Cat. No.: *B610215*

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## An In-depth Technical Guide to the Safe Handling of **Propargyl-PEG12-OH**

This document provides a comprehensive overview of the safety and handling considerations for **Propargyl-PEG12-OH**, a heterobifunctional linker molecule commonly used in bioconjugation and drug development. Due to the absence of a specific Safety Data Sheet (SDS) for **Propargyl-PEG12-OH**, this guide is based on the well-documented hazards of the structurally related and reactive propargyl group, primarily drawing from the safety data of propargyl alcohol. The polyethylene glycol (PEG) component is generally considered to be of low toxicity. This guide is intended for researchers, scientists, and professionals in drug development who may be handling this or similar chemical entities.

## Chemical and Physical Properties

The propargyl group in **Propargyl-PEG12-OH** is the primary determinant of its reactivity and potential hazards. The following table summarizes the key physical and chemical properties of propargyl alcohol as a representative compound. These properties should be considered indicative of the potential hazards associated with the propargyl moiety of **Propargyl-PEG12-OH**.

Property	Value (for Propargyl Alcohol)	Reference
Molecular Formula	C <sub>3</sub> H <sub>4</sub> O	[1]
Molecular Weight	56.06 g/mol	[1]
Appearance	Clear, colorless to light straw liquid	[1][2]
Odor	Mild, geranium-like	[1]
Flash Point	36 °C (97 °F)	[1][2]
Boiling Point	83 °C (181 °F)	[3]
Solubility	Water soluble	[4]

## Toxicological Information and Hazard Classification

Propargyl alcohol is classified as a toxic and flammable substance. The primary hazards are associated with its acute toxicity upon inhalation, ingestion, or skin contact, and its corrosive effects on tissues.[2][4][5][6] The GHS classification for propargyl alcohol is summarized below and should be considered when handling **Propargyl-PEG12-OH**.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour
Acute toxicity, Oral	3	H301: Toxic if swallowed
Acute toxicity, Dermal	2, 3	H310/H311: Fatal/Toxic in contact with skin
Acute toxicity, Inhalation	2, 3	H330/H331: Fatal/Toxic if inhaled
Skin corrosion/irritation	1B	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	1	H318: Causes serious eye damage
Specific target organ toxicity (single exposure)	3 (Respiratory)	H335: May cause respiratory irritation
Specific target organ toxicity (repeated exposure)	2 (Liver, Kidney)	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects

Data derived from Safety Data Sheets for Propargyl Alcohol.[\[3\]](#)[\[5\]](#)[\[6\]](#)

## Exposure Controls and Personal Protection

Due to the hazardous nature of the propargyl group, strict adherence to safety protocols is mandatory.

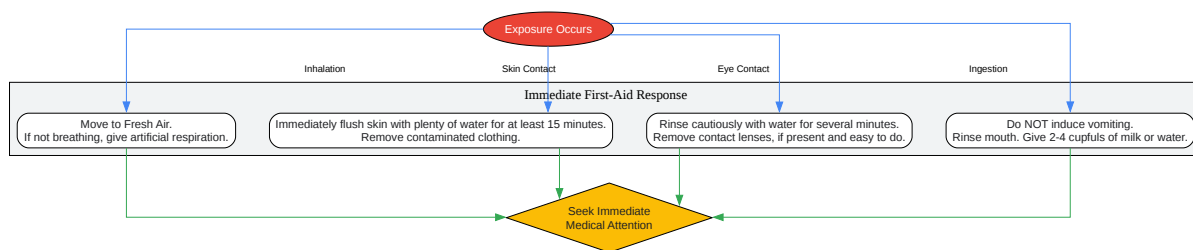
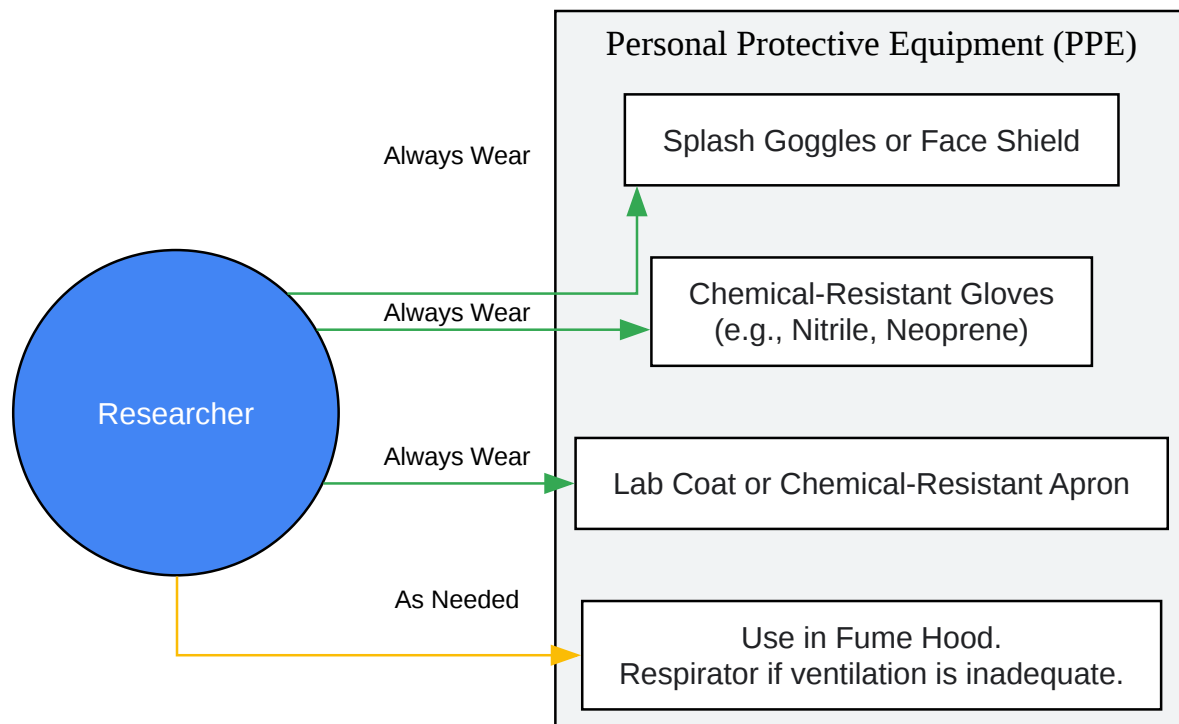
## Engineering Controls

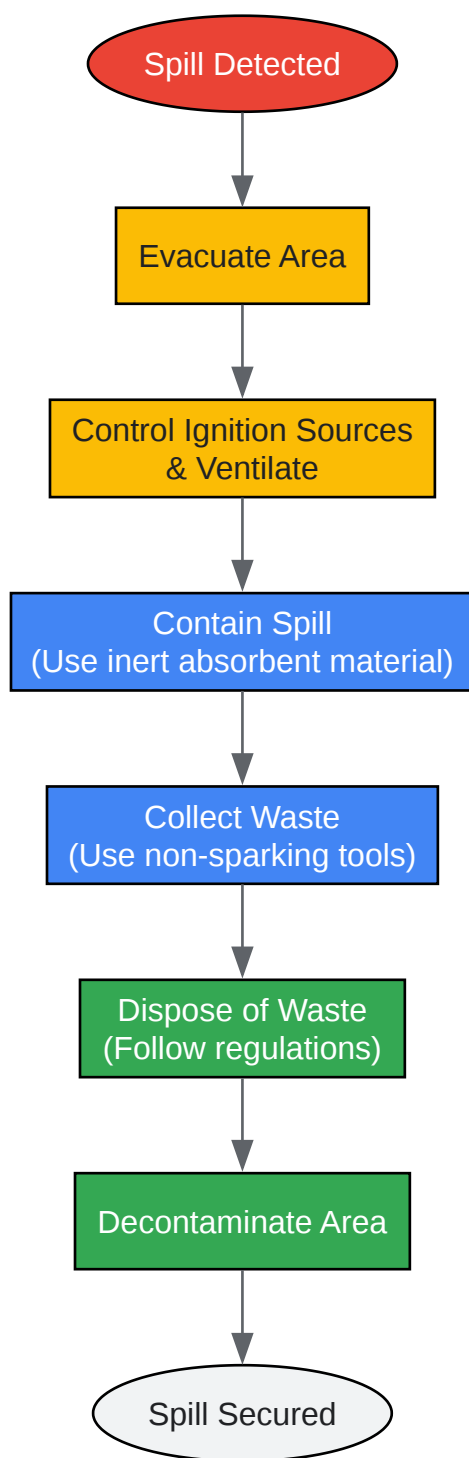
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
[\[4\]](#)

- Facilities must be equipped with an eyewash station and a safety shower.[2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Ground and bond containers and receiving equipment to prevent static discharge.[5]

## Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE for handling **Propargyl-PEG12-OH**.





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